

An In-depth Technical Guide to 1,2-Dibromoanthracene

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Compound of Interest

Compound Name: 1,2-Dibromoanthracene

Cat. No.: B15476559

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Introduction

1,2-Dibromoanthracene is an aromatic hydrocarbon and a derivative of anthracene. Like other dibromoanthracenes, it is a subject of interest in organic synthesis and materials science due to the potential for further functionalization via its bromine substituents. This guide provides a summary of the available technical information for **1,2-Dibromoanthracene**, including its CAS number and key properties. Due to the limited specific experimental data for the 1,2-isomer, comparative data for the well-characterized 9,10-dibromoanthracene isomer is also presented to provide context for researchers.

Identifier

Identifier	Value
CAS Number	38193-30-5[1][2]

Chemical and Physical Properties

Specific experimental data for the physical properties of **1,2-Dibromoanthracene**, such as melting and boiling points, are not readily available in the public domain. The following table summarizes the computed properties for **1,2-Dibromoanthracene** and provides experimental data for the related, well-studied isomer, 9,10-Dibromoanthracene, for comparative purposes.

Property	1,2-Dibromoanthracene (Computed)	9,10-Dibromoanthracene (Experimental)
Molecular Formula	C ₁₄ H ₈ Br ₂ [1]	C ₁₄ H ₈ Br ₂ [3]
Molecular Weight	336.02 g/mol [1]	336.02 g/mol [3]
Melting Point	Not available	220-225 °C[4]
Boiling Point	Not available	342.21 °C (estimated)[4]
Appearance	Not available	Yellow to yellow-green fluffy powder[4]
Solubility	Not available	Soluble in hot benzene and hot toluene; slightly soluble in alcohol, ether, and cold benzene; insoluble in water.[4] [5]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1,2-Dibromoanthracene** is not readily available, the general synthesis of dibromoanthracenes often involves the direct bromination of anthracene. The following section details a common and well-documented protocol for the synthesis of 9,10-Dibromoanthracene, which serves as a representative example of this type of reaction.

Example Protocol: Synthesis of 9,10-Dibromoanthracene

Materials:

- Anthracene (80-85% purity)
- Carbon tetrachloride
- Bromine

Procedure:

- A suspension of 300 g of anthracene in 3 L of carbon tetrachloride is prepared in a 5-L flask equipped with a dropping funnel, stirrer, and reflux condenser.[6]
- 567 g of bromine is slowly added to the vigorously stirred suspension at room temperature. [6] The addition should take approximately 30 minutes.
- During the addition, 9,10-dibromoanthracene will begin to separate from the solution.[6] Hydrogen bromide gas is evolved and should be appropriately trapped.
- After the bromine addition is complete, the mixture is gently heated to a gentle boil for one hour with continuous stirring.[6]
- The mixture is then allowed to cool for several hours without stirring.
- The crude 9,10-dibromoanthracene is collected by filtration, washed with a small amount of cold carbon tetrachloride, and dried.[6]
- Further purification can be achieved by extraction with carbon tetrachloride.[6]

Yield:

- This process typically yields 400-420 g (83-88% of the theoretical quantity based on 85% pure anthracene).[6]

Applications in Research and Development

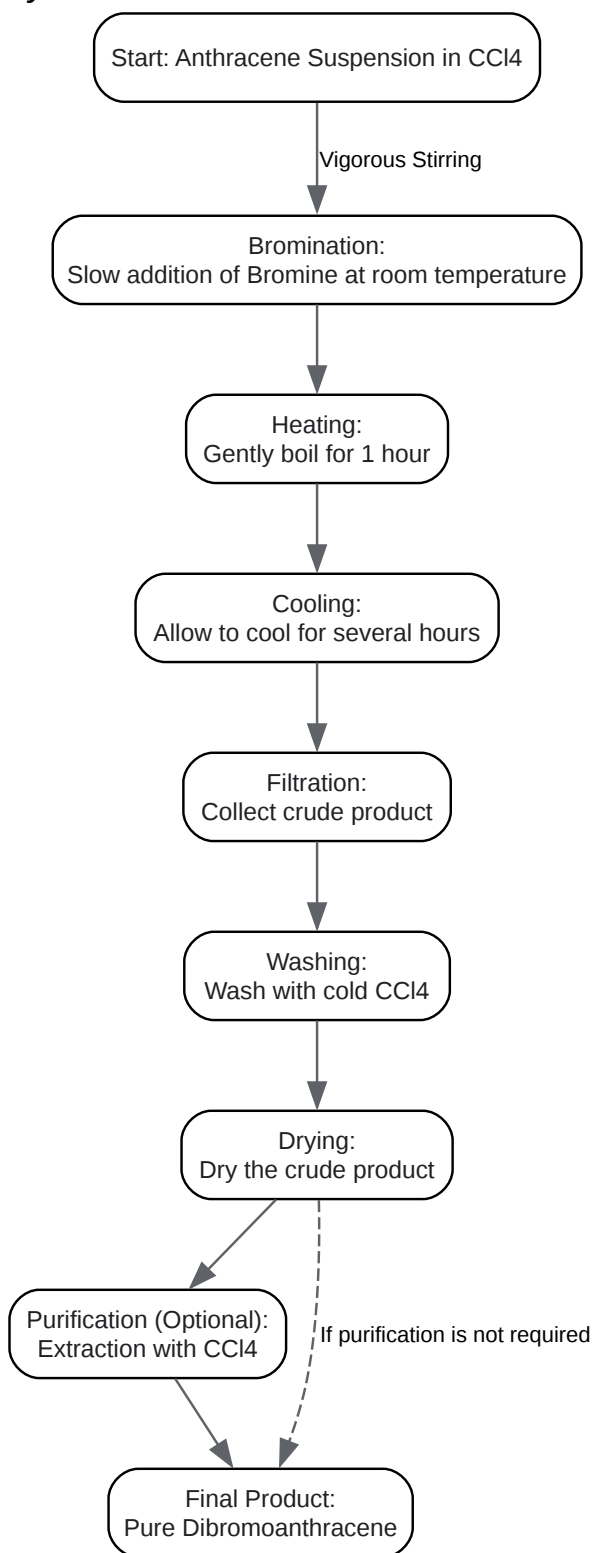
There is limited specific information on the applications of **1,2-Dibromoanthracene** in drug development. However, other dibromoanthracene isomers, such as 2,6-Dibromoanthracene, are recognized as valuable intermediates in the synthesis of advanced pharmaceutical intermediates and organic electronic materials.[7][8] The reactivity of the bromine atoms allows for the construction of complex molecular architectures, which is a key step in the development of new active pharmaceutical ingredients (APIs).[7]

Visualizations

General Synthesis Workflow for Dibromoanthracene

The following diagram illustrates a general workflow for the synthesis and purification of a dibromoanthracene, based on the protocol for the 9,10-isomer.

General Synthesis Workflow for Dibromoanthracene



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Caption: General workflow for the synthesis of dibromoanthracene.

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